

In-Depth Technical Guide: Physical Properties of 4-Bromo-2-fluorocinnamic Acid

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Compound of Interest

Compound Name: 4-Bromo-2-fluorocinnamic acid

Cat. No.: B132290

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Bromo-2-fluorocinnamic acid**, a compound of interest in synthetic chemistry and drug discovery. The information is presented to support further research and development activities.

Core Physical Properties

4-Bromo-2-fluorocinnamic acid is a halogenated derivative of cinnamic acid. Its physical characteristics are crucial for handling, reaction setup, and understanding its behavior in various chemical and biological systems.

Quantitative Data Summary

The physical properties of **4-Bromo-2-fluorocinnamic acid** are summarized in the table below. It is important to note that some variation exists in the reported values across different commercial suppliers, which may be attributed to the purity of the sample and the experimental conditions used for measurement.

Property	Value	Source(s)
Molecular Formula	<chem>C9H6BrFO2</chem>	
Molecular Weight	245.05 g/mol	
CAS Number	149947-19-3	
Melting Point	214-217 °C	
	219-223 °C	
Boiling Point	337.5 ± 27.0 °C (Predicted)	
Density	1.6228 g/cm³ at 25 °C	
pKa	4.20 ± 0.13 (Predicted)	
Water Solubility	Insoluble	
Appearance	Off-white to pale yellow-grey solid/powder	

Experimental Protocols

Detailed experimental protocols for the determination of key physical properties are outlined below. These are generalized methods applicable to solid organic acids like **4-Bromo-2-fluorocinnamic acid**.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound, while a broad melting range often indicates the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Mortar and pestle

- Spatula

Procedure:

- Sample Preparation: A small amount of the **4-Bromo-2-fluorocinnamic acid** sample is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the powdered sample until a small amount of the solid (2-3 mm in height) is packed into the sealed end. The tube is then inverted and tapped gently to ensure the sample is tightly packed at the bottom.
- Measurement:
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - A rapid heating rate (e.g., 10-20 °C/min) can be used initially to determine an approximate melting range.
 - For an accurate measurement, the apparatus is cooled to at least 20 °C below the approximate melting point. A second, fresh sample is then heated at a slow rate of 1-2 °C per minute.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal of the solid melts is recorded as the end of the melting range.

Determination of Solubility

The solubility of a compound in various solvents provides insight into its polarity and potential for formulation. As an acidic compound, the solubility of **4-Bromo-2-fluorocinnamic acid** is expected to be pH-dependent.

Apparatus and Reagents:

- Test tubes and rack
- Vortex mixer or shaker

- pH meter or pH paper
- Solvents: Deionized water, 5% w/v Sodium Hydroxide (NaOH) solution, 5% w/v Sodium Bicarbonate (NaHCO₃) solution, 5% v/v Hydrochloric Acid (HCl) solution, and organic solvents (e.g., ethanol, methanol, DMSO, ethyl acetate).

Procedure:

- Qualitative Solubility in Water:
 - Approximately 25 mg of **4-Bromo-2-fluorocinnamic acid** is placed in a test tube.
 - 0.5 mL of deionized water is added. The tube is agitated vigorously for about 30 seconds.
 - The sample is observed for dissolution. If it dissolves, the pH of the aqueous solution is tested with pH paper. An acidic pH would be expected.
- Solubility in Aqueous Base:
 - To a test tube containing about 25 mg of the compound, 0.75 mL of 5% NaOH solution is added in portions with vigorous shaking. Dissolution indicates the formation of a sodium salt, which is characteristic of an acidic compound.
 - The same procedure is repeated with 5% NaHCO₃ solution. Carboxylic acids are typically strong enough acids to react with and dissolve in sodium bicarbonate solution, often with the evolution of carbon dioxide gas.
- Solubility in Aqueous Acid:
 - The solubility in 5% HCl is tested similarly to rule out basic properties.
- Solubility in Organic Solvents:
 - The solubility in various organic solvents is determined by adding a small amount of the solid to a test tube containing the solvent and observing for dissolution.

Spectroscopic Characterization

Spectroscopic techniques are essential for confirming the chemical structure and identity of **4-Bromo-2-fluorocinnamic acid**.

- Infrared (IR) Spectroscopy: An IR spectrum of
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